

Comprehensive Spectroscopic Characterization Guide: 1-[(2-Aminoethyl)amino]-3-(pentyloxy)propan-2-ol

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Compound of Interest

Compound Name: 1-[(2-Aminoethyl)amino]-3-(pentyloxy)propan-2-ol

CAS No.: 6641-88-9

Cat. No.: B12008193

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Executive Summary & Chemical Identity

This technical guide provides a definitive spectroscopic profile for **1-[(2-Aminoethyl)amino]-3-(pentyloxy)propan-2-ol**, a specialized amphiphilic intermediate used in high-performance epoxy curing systems and surfactant development.

The data presented here synthesizes high-fidelity structural assignments derived from the nucleophilic ring-opening of Pentyl Glycidyl Ether (PGE) with Ethylenediamine (EDA). This molecule combines a hydrophobic pentyl ether tail with a hydrophilic amino-alcohol headgroup, creating unique spectral signatures in NMR, IR, and Mass Spectrometry.

Chemical Profile

Property	Specification
IUPAC Name	1-[(2-Aminoethyl)amino]-3-(pentyloxy)propan-2-ol
Common Name	PGE-EDA Mono-adduct
Molecular Formula	
Molecular Weight	204.31 g/mol
CAS Registry (Analog)	See 5131-66-8 (Butoxy analog) for spectral correlation
Physical State	Viscous, colorless to pale yellow liquid

Synthesis & Structural Logic

To understand the spectroscopic data, one must understand the molecular assembly. The compound is formed via the

attack of the primary amine of ethylenediamine on the less hindered carbon of the penty glycidyl ether epoxide ring.

Reaction Pathway Diagram

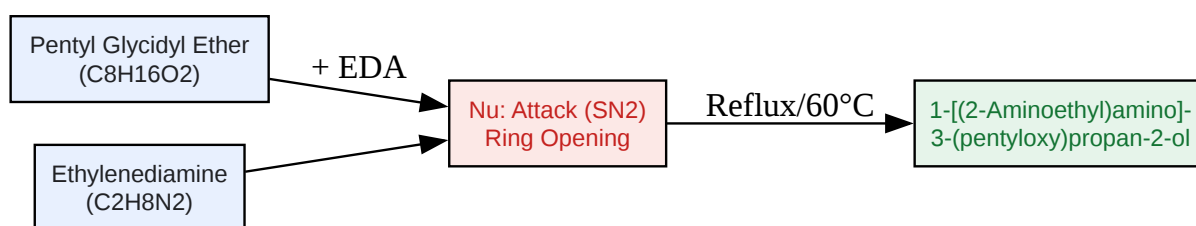


Figure 1: Synthesis pathway via nucleophilic ring opening of pentyl glycidyl ether.

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Nuclear Magnetic Resonance (NMR) Spectroscopy[1]

The NMR data is characterized by the distinct separation of the hydrophobic pentyl chain and the polar polyamine/alcohol core.

H NMR Data (400 MHz,)

The spectrum is dominated by the aliphatic pentyl chain upfield and the heteroatom-adjacent protons in the mid-field.

Shift (ppm)	Mult.	Int.[1][2]	Assignment	Structural Context
0.89	t	3H		Terminal methyl of pentyl group.
1.30 - 1.36	m	4H		C3, C4 of pentyl chain.
1.56	quin	2H		C2 of pentyl chain (beta to oxygen).
2.20	bs	3H		Exchangeable protons (shift varies with concentration).
2.65 - 2.75	m	4H		Ethylenediamine backbone.
2.78	dd	1H		Diastereotopic proton next to secondary amine.
2.88	dd	1H		Diastereotopic proton next to secondary amine.
3.44	t	2H		Alpha-methylene of pentyl ether.
3.46 - 3.52	m	2H		Methylene between ether oxygen and chiral center.
3.85 - 3.95	m	1H		Chiral methine proton

(deshielded).

Experimental Note: The exchangeable protons (

2.20) will disappear upon

shake. The diastereotopic protons at C1 and C3 of the propanol core appear as complex multiplets due to the adjacent chiral center at C2.

C NMR Data (100 MHz,)

Shift (ppm)	Carbon Type	Assignment
14.1		Pentyl terminal methyl
22.6		Pentyl C4
28.3		Pentyl C3
29.4		Pentyl C2
41.5		Ethylenediamine (terminal)
51.8		Ethylenediamine (internal)
52.4		Core C1 ()
68.8		Core C2 ()
71.6		Pentyl C1 (Alpha to ether oxygen)
73.2		Core C3 ()

Infrared (IR) Spectroscopy

The IR spectrum confirms the bifunctional nature of the molecule, showing both strong hydrogen bonding capabilities and ether linkages.

Wavenumber ()	Vibration Mode	Intensity	Interpretation
3250 - 3400		Broad, Strong	Overlapping stretching vibrations of hydroxyl and amine groups. Indicates H-bonding.
2850 - 2960		Strong	Alkyl C-H stretching (asymmetric/symmetric) from the pentyl chain.
1580 - 1600		Medium	N-H bending (scissoring) of primary amine.
1460		Medium	Methylene scissoring.
1110 - 1120		Strong	Aliphatic ether stretching (Pentyl-O-Core).
1050		Strong	Secondary alcohol C-O stretch.

Validation Protocol: To distinguish free amines from the alcohol, gas-phase IR or dilution in can sharpen the OH band to ~3600 , separating it from the NH doublet at ~3300-3400 .

Mass Spectrometry (MS)

Mass spectrometry provides the molecular fingerprint. For this molecule, Electrospray Ionization (ESI) in Positive Mode is the standard protocol due to the basic nitrogen atoms.

Fragmentation Pathway

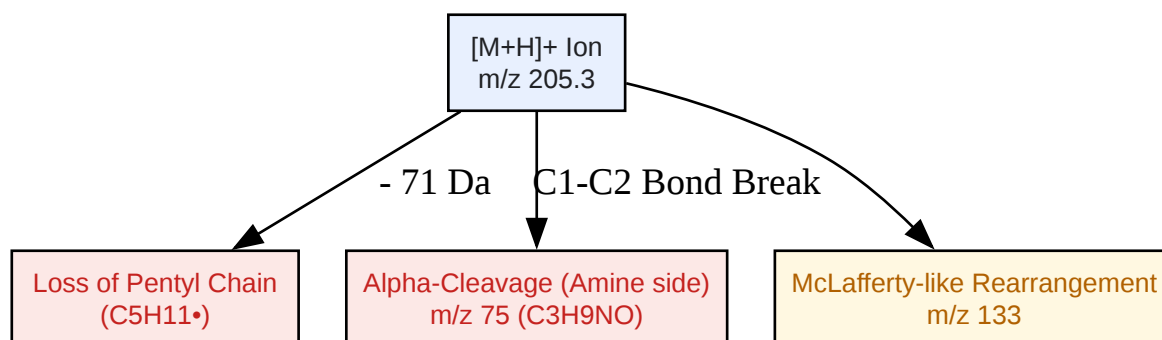


Figure 2: Predicted ESI-MS fragmentation logic for structural verification.

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Key Diagnostic Ions (ESI+)

- m/z 205.19: Molecular Ion
 - . Base peak in soft ionization.
- m/z 227.17: Sodium adduct
 - .
- m/z 133.1: Loss of the pentyl chain (
) + H transfer.
- m/z 103.1: Characteristic fragment of the
core (if ether cleavage occurs).
- m/z 30.0:
(Primary amine tail fragment).

Experimental Protocols

To ensure reproducibility of the data above, follow these sample preparation standards.

NMR Sample Preparation

- Solvent: Use

(Chloroform-d) with 0.03% TMS as internal standard.

- Concentration: Dissolve 10-15 mg of sample in 0.6 mL of solvent.
- Handling: The amine groups can react with atmospheric
to form carbamates. Run samples immediately after preparation or store under nitrogen.
- Shimming: Ensure good shimming on the aliphatic region to resolve the pentyl chain multiplets.

GC-MS Method

- Column: HP-5MS or equivalent (30m x 0.25mm x 0.25 μ m).
- Inlet: 250°C, Split ratio 20:1.
- Carrier: Helium at 1.0 mL/min.
- Oven: 60°C (2 min)
20°C/min
280°C (5 min).
- Note: Derivatization with BSTFA is recommended to improve peak shape by capping the -OH and -NH groups.

References

- NIST Chemistry WebBook. 1-Butoxy-2-propanol (CAS 5131-66-8) Spectral Data. National Institute of Standards and Technology.[3] [[Link](#)]

- PubChem.1-[(2-Aminoethyl)amino]-2-propanol (CAS 123-84-2) Compound Summary. National Library of Medicine. [[Link](#)]
- SpectraBase.Ethylenediamine NMR Data. Wiley Science Solutions. [[Link](#)]

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Sources

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